computational modeling of sodium borate interactions with proteins

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Compound of Interest	
Compound Name:	*Sodium Borate*
CAS No.:	*1310383-93-7*
Cat. No.:	*B8047688*

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Application Note: Computational Modeling of **Sodium Borate** Interactions with Proteins

Abstract & Strategic Context

Sodium borate (and its equilibrium species boric acid/tetrahydroxyborate) presents a unique challenge in computational biology due to its ability to switch coordination geometry (

trigonal planar

tetrahedral) and form reversible covalent bonds with nucleophilic protein residues (Ser, Thr, His) or bimetallic centers (e.g., Ni-Ni in Urease). Standard force fields (AMBER, CHARMM) often lack validated parameters for boron, and traditional rigid-receptor docking fails to capture the "warhead" mechanism of borate inhibition.

This guide provides a validated workflow for:

- Ab Initio Parameterization: Deriving missing force field parameters for boron using the Seminario method.
- Reversible Covalent Docking: Modeling the transition state and covalent adduct formation.

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- Dynamic Simulation: Assessing the stability of the borate-protein complex in explicit solvent.

Phase 1: Force Field Parameterization (The Foundation)[1]

Standard biomolecular force fields (FF) like AMBER ff14SB or CHARMM36 do not natively support boron with high accuracy.[1] Relying on generic atom types often leads to unstable trajectories.[1] We utilize a QM-derived parameterization strategy.

Experimental Rationale

To ensure the model respects the Lewis acid nature of boron, we must derive bonded parameters (bond lengths, angles) from Quantum Mechanics (QM) Hessian matrices and charge distribution from Electrostatic Potential (ESP) fitting.

Step-by-Step Protocol

- Structure Preparation:
  - Generate the 3D structure of the borate species (e.g.,

    or

) and the specific amino acid adduct (e.g., Serine-Borate ester).
  - Critical Check: Ensure the boron atom is in the correct hybridization state for the complex you intend to simulate (usually

    for the bound state).[1]
- QM Optimization (Gaussian/ORCA):
  - Perform geometry optimization and frequency calculation.[1]
  - Theory: B3LYP/6-311++G(d,p) level or higher is required to capture the polarization of the B-O bonds.
  - Output: Check for zero imaginary frequencies to confirm a local minimum.[1]

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- Charge Derivation (RESP):
  - Calculate ESP charges at the HF/6-31G* level (standard for AMBER compatibility).[1]
  - Use antechamber to fit these to the Restrained Electrostatic Potential (RESP) model.[1]
- Force Constant Derivation (Seminario Method):
  - Use the Seminario method to extract bond and angle force constants directly from the QM Hessian matrix.[1] This is superior to simple Z-matrix fitting for heteroatoms.[1]
  - Tool:MCPB.py (Metal Center Parameter Builder) in AmberTools or VFFDT.[1]

Table 1: Typical Boron Force Field Parameters (Reference Values) Note: These are starting points; specific ligands require re-derivation.

Parameter Type	Atom Pair	Equilibrium Value (/)	Force Constant (/)	Source
Bond	B - O	1.36 Å ( ) / 1.47 Å ( )	350 - 450 kcal/mol/Å²	QM Derivation
Angle	O - B - O	120.0° ( ) / 109.5° ( )	40 - 70 kcal/mol/rad²	QM Derivation
VDW	B (generic)	= 1.98 Å	= 0.034 kcal/mol	Tafi et al. [1]

Phase 2: Reversible Covalent Docking

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Borates often act as "transition state analogs."[1] Standard docking places the ligand in a pocket but ignores the covalent bond formation.[1] We must use a Covalent Docking Protocol.[1]

The "Morphing" Mechanism

The protocol must account for the geometric shift:

- Unbound: Boric acid is planar (

).[1]

- Bound: Borate forms a tetrahedral adduct (

) with the nucleophile (e.g., Serine-OH).

Workflow Diagram

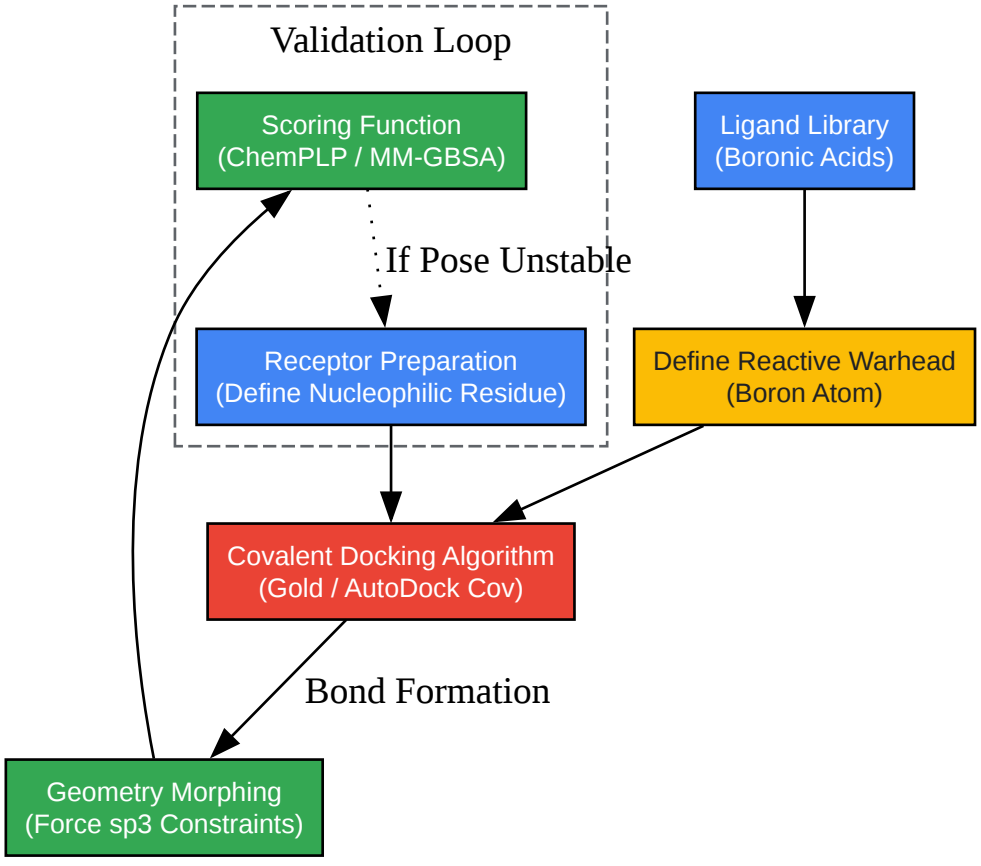

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Figure 1: Workflow for Reversible Covalent Docking of Borate species. The critical step is the "Geometry Morphing" where the planar ligand adopts a tetrahedral geometry upon virtual bond formation.[1]

Protocol Steps

- Define the Linker:
  - Identify the catalytic residue (e.g., Ser195 in proteases or the Ni-bridging hydroxide in Urease).
  - Define the reaction:

    .
- Constraint Setup:
  - Set a distance constraint of

    Å between the Boron atom and the Nucleophilic Oxygen.[1]
  - Enforce a tetrahedral angle constraint (

) around the boron atom for the bound pose.[1]
- Execution:
  - Run the docking (e.g., using Gold or CovDock).
  - Filter: Discard poses where the Boron is not in a tetrahedral geometry or where steric clashes occur with the "new" hydroxyl group.

Phase 3: Molecular Dynamics (MD) Simulation

Once the covalent complex is modeled, MD is required to verify the stability of the adduct and the surrounding water network (crucial for borate, which is highly hygroscopic).

Simulation Setup (GROMACS/AMBER)

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- Topology Generation:
  - Combine the protein topology (ff14SB) with the custom boron-residue topology generated in Phase 1.[1]
  - Note: The covalent bond must be defined explicitly in the topology file (e.g., using the bond directive in GROMACS top file) connecting the ligand residue to the protein residue.[1]
- Solvation & Ions:
  - Solvate in TIP3P or OPC water.[1] Borates interact strongly with water; ensure a buffer distance of at least 12 Å from the protein surface.[1]
  - Neutralize with Na+/Cl- ions (0.15 M).[1]
- Equilibration Protocol (The "Gentle Heating" Method):
  - Step A: Minimize (Steepest Descent, 5000 steps).
  - Step B: NVT Equilibration (100 ps). Restrain heavy atoms (kJ/mol/nm²).[1] Heat to 300K.[1]
  - Step C: NPT Equilibration (1 ns). Gradually release restraints on the protein side chains, keeping the Boron-Protein bond restrained.[1]
  - Step D: Production Run (Unrestrained).

Analysis Pipeline

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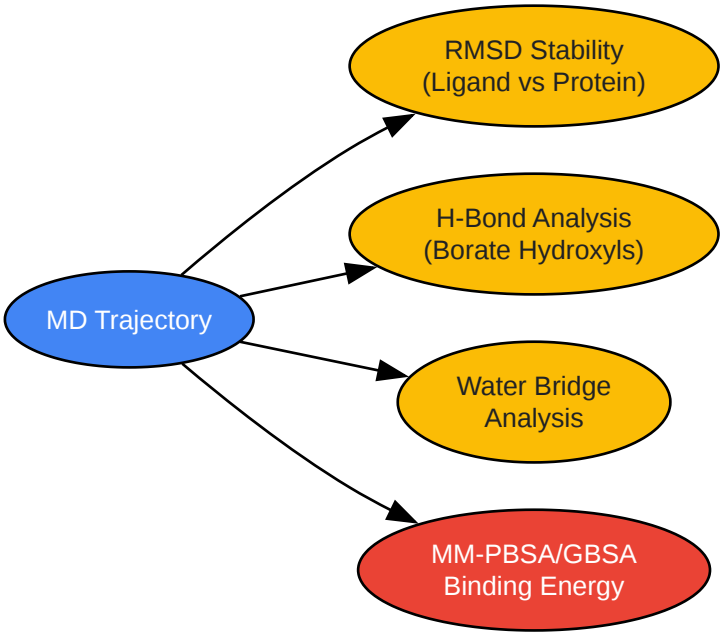

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Figure 2: Analytical pipeline for assessing Borate-Protein complex stability.[1] Water Bridge Analysis is distinctively important for borates due to their hydrogen-bonding capacity.[1]

Troubleshooting & Validation

- Issue: The Boron atom "ejects" from the active site during MD.
  - Cause: Force constants (

) for the covalent bond are too weak or non-bonded parameters (

) are too repulsive.[1]
  - Fix: Re-verify the Seminario derivation. Ensure the B-O bond is defined as a chemical bond in the topology, not just a non-bonded interaction.
- Issue: Distorted tetrahedral geometry.
  - Cause: Improper angle parameters.[1]
  - Fix: Explicitly define the O-B-O and O-B-C angles in the parameter file with high force constants derived from QM.

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References

- Tafi, A., et al. (2020). Parameterization of Boronates Using VFFDT and Paramfit for Molecular Dynamics Simulation. Molecules, 25(9), 2229. [Link]
- Benini, S., et al. (2004). Molecular Details of Urease Inhibition by Boric Acid: Insights into the Catalytic Mechanism. Journal of the American Chemical Society, 126(12), 3714–3715. [Link]
- London, N., et al. (2014). Covalent docking of large libraries for the discovery of chemical probes. Nature Chemical Biology, 10, 1066–1072. [Link]
- Zhu, X., et al. (2021). Exploring Covalent Docking Mechanisms of Boron-Based Inhibitors to Class A, C and D β-Lactamases Using Time-dependent Hybrid QM/MM Simulations. Frontiers in Molecular Biosciences, 8. [Link]

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